

Introduction: Understanding the Compound Beyond the Nameplate

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Compound of Interest

Compound Name: *2-Decanol 2-Methanesulfonate*

Cat. No.: *B141164*

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2-Decanol 2-methanesulfonate (CAS No. 156575-41-6) is a sulfonate ester, a class of compounds widely utilized in organic synthesis. Its utility stems from the transformation of a poorly reactive hydroxyl group (from the 2-decanol precursor) into a methanesulfonate ('mesylate') group. This functional group is an excellent leaving group in nucleophilic substitution and elimination reactions, making the molecule a valuable intermediate.^[1]

However, the very chemical property that makes sulfonate esters useful—their reactivity—also renders them significant potential hazards. Sulfonate esters are potent electrophiles and are recognized as a class of potential alkylating agents.^[2] This reactivity profile necessitates a handling protocol that is significantly more stringent than that for its parent alcohol. This guide provides a comprehensive framework for the safe handling, storage, and disposal of **2-Decanol 2-methanesulfonate**, grounded in an understanding of its chemical nature.

Section 1: Physicochemical and Reactivity Profile

A thorough understanding of a compound's properties is the foundation of a robust safety protocol. While specific, experimentally-derived safety data for **2-Decanol 2-methanesulfonate** is limited, a reliable hazard profile can be constructed by analyzing its structure and the properties of its parent compounds and chemical class.

Table 1: Physicochemical Properties

Property	Value	Source
Chemical Name	decan-2-yl methanesulfonate	BOC Sciences [3]
Synonyms	2-Decanol Methanesulfonate	BOC Sciences [3]
CAS Number	156575-41-6	FINETECH INDUSTRY LIMITED [4]
Molecular Formula	C11H24O3S	FINETECH INDUSTRY LIMITED [4]
Molecular Weight	236.37 g/mol	FINETECH INDUSTRY LIMITED [4]
Appearance	White Solid (Predicted)	BOC Sciences [3]
Boiling Point (of 2-Decanol)	211 °C	Sigma-Aldrich [5]

| Density (of 2-Decanol) | 0.827 g/mL at 25 °C | Sigma-Aldrich[\[5\]](#) |

Core Reactivity Insight: The key to understanding the hazards of **2-Decanol 2-methanesulfonate** lies in the nature of the sulfonate ester group. This group's ability to stabilize a negative charge through resonance makes it a very weak base and therefore an excellent leaving group.[\[1\]](#) This inherent reactivity means the compound is a potent electrophile, capable of alkylating nucleophilic sites on other molecules, including biological macromolecules like DNA. This mechanism is the basis for the genotoxic potential of many sulfonate esters, a critical concern in pharmaceutical development.[\[6\]](#)

Section 2: Comprehensive Hazard Identification and Risk Assessment

The risk assessment for this compound must integrate the known hazards of its precursor, 2-decanol, with the potent, inferred hazards of the methanesulfonate ester functional group.

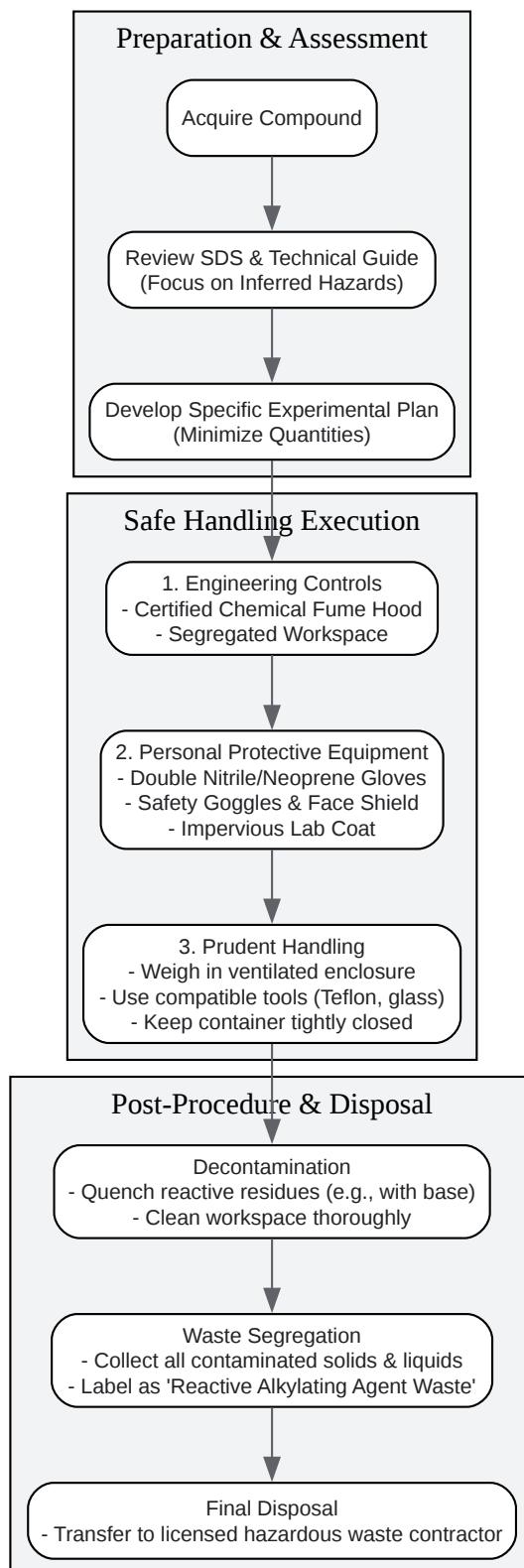
Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Classification (Code)	Basis of Classification
Serious Eye Damage/Irritation	Category 2A (H319)	Based on data for 1-decanol and 2-decanol, which cause serious eye irritation. [7] [8] [9] [10]
Skin Corrosion/Irritation	Category 2 (Warning) - Inferred	As an alkylating agent, it can react with skin proteins, leading to irritation. Standard prudent practice for reactive electrophiles.
Respiratory/Skin Sensitization	Category 1 (Warning) - Inferred	Alkylating agents are known to be potential sensitizers by hapteneation of proteins.
Germ Cell Mutagenicity	Category 2 (Warning) - Inferred	This is the most significant inferred hazard. Sulfonate esters are a well-known class of potentially mutagenic impurities due to their ability to alkylate DNA. [6] Regulatory bodies have stringent controls for such impurities in active pharmaceutical ingredients. [6]
Aquatic Hazard	Acute Category 2 (H401), Chronic Category 3 (H412)	Based on data for 1-decanol. [7] [8] Discharge into the environment must be avoided. [8]

| Combustibility | Combustible Liquid | The parent alcohol, 2-decanol, is a combustible liquid with a flash point of 85 °C (185 °F).[\[11\]](#) The methanesulfonate is expected to be similar. |

Section 3: Risk Mitigation Workflow: From Bench to Disposal

A self-validating safety protocol relies on a multi-layered approach, encompassing engineering controls, personal protective equipment, and meticulous handling procedures. The following workflow is designed to minimize exposure and mitigate risk at every step.

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Caption: Risk Assessment and Mitigation Workflow for **2-Decanol 2-Methanesulfonate**.

Experimental Protocol: Safe Handling and Weighing

- Preparation:
 - Designate a specific area within a certified chemical fume hood for the handling of this compound.
 - Ensure a safety shower and eyewash station are immediately accessible.
 - Prepare three waste containers: 1) Contaminated solid waste (gloves, wipes), 2) Non-halogenated organic liquid waste, 3) Aqueous waste for quenching. Label all clearly.
- Gowning (PPE):
 - Don an impervious, long-sleeved lab coat.
 - Wear two pairs of nitrile gloves. For extended operations, consider neoprene outer gloves over nitrile inners.
 - Wear chemical safety goggles that conform to EN 166(EU) or NIOSH (US) standards.[\[12\]](#)
 - Wear a face shield during any operation with the potential for splashing.
- Handling the Solid:
 - Perform all manipulations of the solid compound within the fume hood.
 - To weigh the material, use a disposable weigh boat on an analytical balance placed inside the hood or a ventilated balance enclosure.
 - Use spark-proof tools.[\[12\]](#) Take measures to prevent the buildup of electrostatic charge.[\[8\]](#)
 - Close the primary container tightly immediately after dispensing.[\[12\]](#)
- Making Solutions:
 - Add the solid to the solvent slowly and in a controlled manner.
 - If the dissolution is exothermic, ensure the vessel is in an ice bath.

- Post-Handling:
 - Carefully remove the outer pair of gloves and dispose of them in the designated solid waste container.
 - Wipe down the work surface with an appropriate decontaminating solution, followed by soap and water.
 - Wash hands thoroughly after removing all PPE.[\[8\]](#)

Section 4: Emergency Procedures

Spill Response:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or ventilation is inadequate.
- Control: Remove all sources of ignition.[\[8\]](#)[\[12\]](#)
- Contain: For small spills, absorb the material with an inert absorbent like vermiculite or cat litter.[\[13\]](#) Do not use combustible materials like paper towels directly on the neat compound.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste.[\[13\]](#)
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention from an ophthalmologist.[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.

Section 5: Storage, Stability, and Disposal

Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[12] Keep away from heat, sparks, open flames, and other ignition sources.[11] Due to its reactivity, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent degradation from atmospheric moisture.

Stability and Incompatibilities:

- Chemical Stability: Stable under recommended storage conditions.[8]
- Reactivity: As a potent electrophile, it will react with nucleophiles. Avoid contact with strong oxidizing agents, strong bases, and strong acids.
- Hazardous Decomposition Products: Combustion may produce hazardous gases such as carbon oxides (CO, CO₂) and sulfur oxides (SO_x).

Disposal: Waste material must be disposed of in accordance with national and local regulations.

- Do not dispose of down the drain. Discharge into the environment must be avoided.[8][12]
- All surplus material and contaminated items (gloves, absorbent, glassware) must be collected in sealed, properly labeled containers.
- Arrange for disposal via a licensed professional waste disposal service.[13] This is not a material that can be disposed of through standard laboratory waste streams.

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